

Essential Guide to the Safe Disposal of 2-nonyl-3-hydroxy-4-quinolone

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Compound of Interest

Compound Name: 2-nonyl-3-hydroxy-4-quinolone

Cat. No.: B164230

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended procedures for the disposal of **2-nonyl-3-hydroxy-4-quinolone**, a quorum-sensing signal molecule also known as PQS.

Important Note: This information is based on general best practices for hazardous chemical waste disposal. Before proceeding, you must consult the official Safety Data Sheet (SDS) provided by your supplier for **2-nonyl-3-hydroxy-4-quinolone**, as it will contain specific handling and disposal instructions.^{[1][2][3]} Always adhere to your institution's Environmental Health and Safety (EHS) guidelines.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-nonyl-3-hydroxy-4-quinolone** is provided in the table below. This information is crucial for the correct identification and segregation of the chemical waste.

Property	Value
CAS Number	1259944-03-0
Molecular Formula	C ₁₈ H ₂₅ NO ₂
Appearance	Solid
Storage Temperature	-20°C
Solubility	Soluble in DMF (15 mg/ml) and Ethanol (5 mg/ml)

Step-by-Step Disposal Protocol

The following protocol outlines the essential steps for the safe disposal of **2-nonyl-3-hydroxy-4-quinolone** waste.

1. Waste Identification and Segregation:

- Identify: All materials that have come into contact with **2-nonyl-3-hydroxy-4-quinolone** must be considered hazardous waste. This includes unused or expired neat compounds, solutions, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any contaminated labware (e.g., pipette tips, vials, and flasks).
- Segregate: Do not mix **2-nonyl-3-hydroxy-4-quinolone** waste with other waste streams, such as non-hazardous trash, sharps, or biological waste. It should be collected in a designated hazardous chemical waste container.

2. Waste Collection and Storage:

- Container: Use a chemically resistant, leak-proof container with a secure screw-top lid for collecting **2-nonyl-3-hydroxy-4-quinolone** waste. The original product container, if empty and clean, can be used, or a new, appropriately labeled container provided by your institution's EHS department.
- Labeling: Clearly label the waste container with the following information:
 - The words "Hazardous Waste"

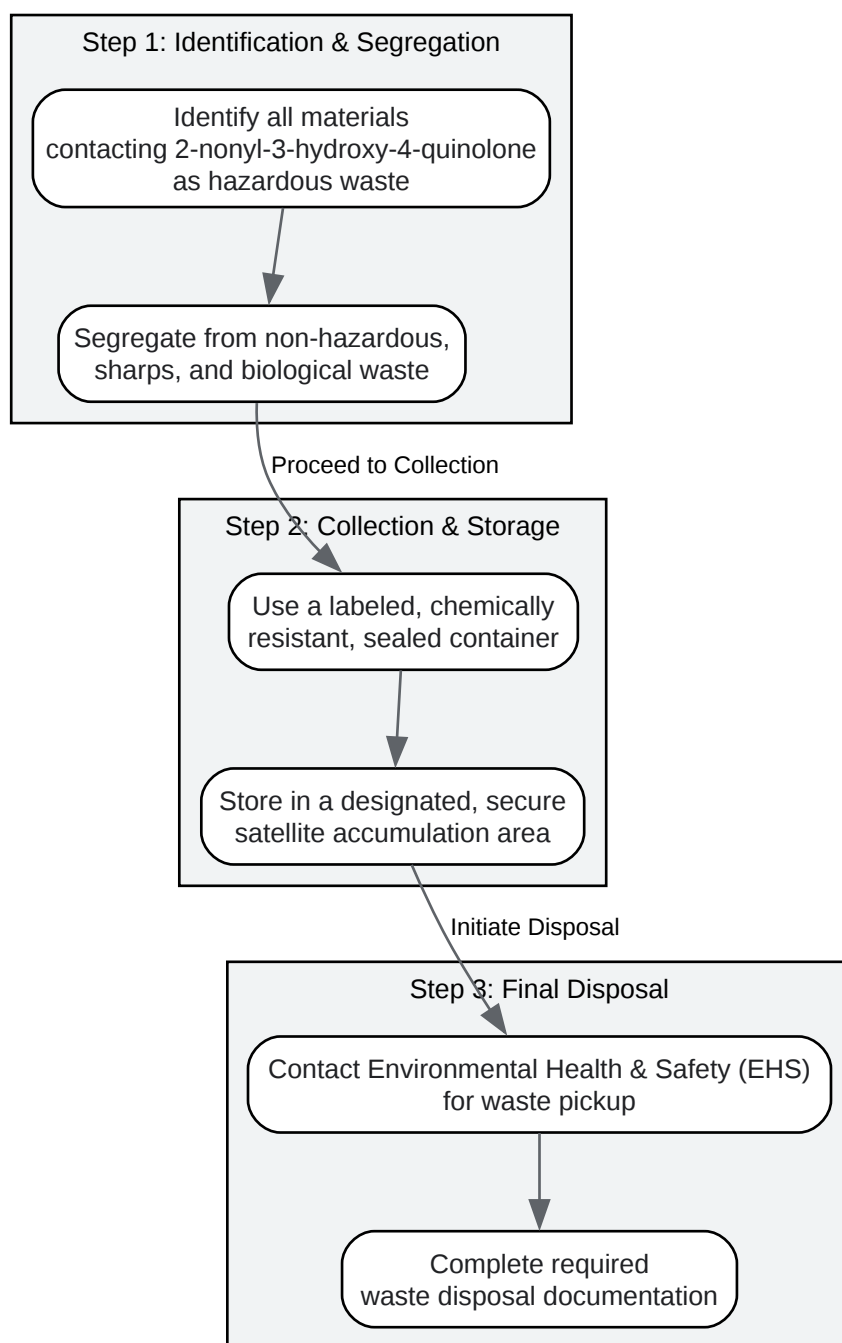
- The full chemical name: "**2-nonyl-3-hydroxy-4-quinolone**"
- The approximate concentration and quantity of the waste
- The date the waste was first added to the container
- Any associated hazards (e.g., "Toxic," "Irritant" - consult the SDS for specific hazard pictograms)
- Storage: Store the waste container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory. The storage area should be away from heat sources and incompatible materials.

3. Disposal Procedure:

- Contact EHS: Once the waste container is full or is no longer being added to, contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup. Do not attempt to dispose of the chemical waste down the drain or in the regular trash.
- Documentation: Complete any required waste disposal forms or manifests as instructed by your EHS department.

Experimental Workflow for Waste Disposal

The following diagram illustrates the logical workflow for the proper disposal of **2-nonyl-3-hydroxy-4-quinolone**.



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Caption: Workflow for the proper disposal of **2-nonyl-3-hydroxy-4-quinolone**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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